

(rel)-AR234960: A Selective MAS Receptor Agonist for Cardiovascular Research

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Compound of Interest		
Compound Name:	(rel)-AR234960	
Cat. No.:	B2407730	Get Quote

An In-depth Technical Guide

Audience: Researchers, scientists, and drug development professionals.

Introduction

(rel)-AR234960 is a non-peptide, selective, and competitive agonist of the MAS receptor, a G protein-coupled receptor (GPCR) that is a key component of the protective arm of the reninangiotensin system (RAS).[1] Activation of the MAS receptor by its endogenous ligand, Angiotensin-(1-7), generally counteracts the detrimental effects of the classical RAS pathway, exerting vasodilatory, anti-inflammatory, and anti-fibrotic actions.[2] (rel)-AR234960 has emerged as a valuable pharmacological tool for elucidating the downstream signaling pathways of the MAS receptor and for investigating its potential therapeutic roles, particularly in the context of cardiovascular diseases such as heart failure.[1] This technical guide provides a comprehensive overview of (rel)-AR234960, including its mechanism of action, key experimental data, and detailed protocols for its characterization.

Chemical Properties

The chemical structure of **(rel)-AR234960** is provided below.

Chemical Structure of (rel)-AR234960



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Caption: Chemical structure of (rel)-AR234960.

Quantitative Data

Currently, specific quantitative data on the binding affinity (Ki) and potency (EC50) of **(rel)-AR234960** for the MAS receptor are not readily available in the public domain. Similarly, a detailed selectivity profile against other receptors, such as the Angiotensin II type 1 (AT1R) and type 2 (AT2R) receptors, has not been published.

The MAS receptor inverse agonist, AR244555, has been shown to have IC50 values of 186 nM and 348 nM in human and rat inositol phosphatase (IP) Gq coupling assays, respectively.[3] This compound is frequently used to demonstrate the MAS receptor-specificity of the effects of (rel)-AR234960.

Table 1: Summary of In Vitro Cellular Effects of (rel)-AR234960

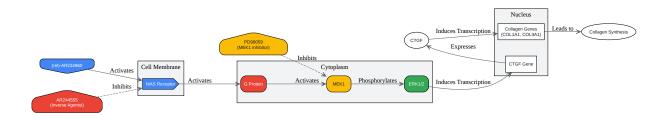
Cell Line	Treatment	Observed Effect	Inhibitors
HEK293-MAS	10 μM (rel)-AR234960 for 12 hours	Increased ERK1/2 phosphorylation	AR244555, PD98059
Increased CTGF, COL1A1, and COL4A1 gene expression	AR244555, PD98059		
Adult Human Cardiac Fibroblasts (HCF)	10 μM (rel)-AR234960 for 12 hours	Increased CTGF, COL1A2, and COL3A1 gene expression	AR244555, PD98059

Signaling Pathways



(rel)-AR234960 activates the MAS receptor, leading to the stimulation of downstream signaling cascades. The most well-characterized pathway involves the activation of Extracellular signal-regulated kinases 1 and 2 (ERK1/2), which in turn upregulates the expression of Connective Tissue Growth Factor (CTGF). CTGF then promotes the synthesis of collagen subtypes, contributing to extracellular matrix remodeling.[1]

Broader research into MAS receptor signaling suggests the involvement of other pathways, including the Phosphoinositide 3-kinase (PI3K)/Akt pathway and the production of nitric oxide (NO), which contribute to the receptor's vasodilatory and protective effects.



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Caption: Signaling pathway of (rel)-AR234960 via the MAS-ERK1/2-CTGF axis.

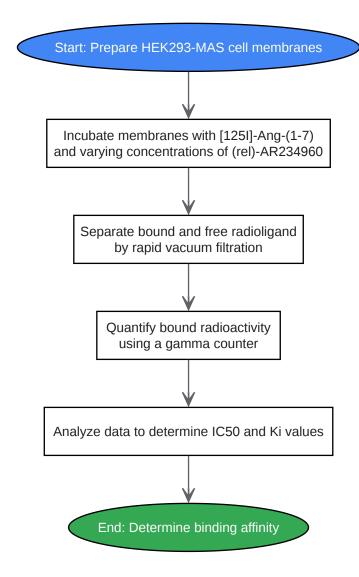
Experimental Protocols

The following are detailed example protocols for the characterization of (rel)-AR234960.

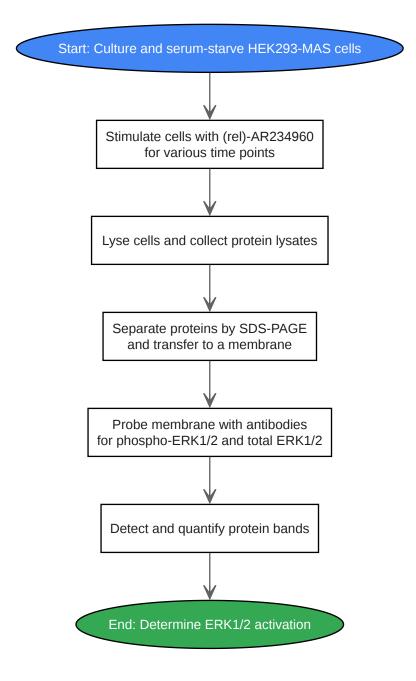
Radioligand Binding Assay (Competitive)

This protocol is designed to determine the binding affinity (Ki) of **(rel)-AR234960** for the MAS receptor.

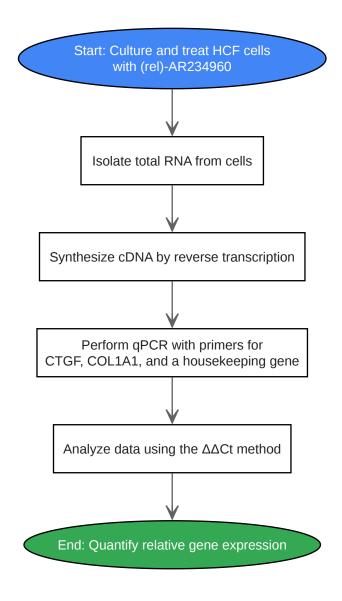












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